

A Comparative Spectroscopic Guide to Substituted Oxopropanoates for the Discerning Researcher

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Compound of Interest

Compound Name: *Ethyl 3-(6-bromopyridin-3-yl)-3-oxopropanoate*

CAS No.: 916791-37-2

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In the landscape of pharmaceutical and chemical research, the meticulous characterization of molecular structures is paramount. Substituted oxopropanoates, a class of β -keto esters, are pivotal intermediates in the synthesis of a diverse array of bioactive molecules and complex organic frameworks. Their utility is intrinsically linked to their structural integrity and purity, necessitating a robust analytical approach for their characterization. This guide provides an in-depth comparative analysis of the spectroscopic data of a selection of α -substituted ethyl oxopropanoates, offering insights into the influence of various substituents on their spectral properties. This document is intended to serve as a practical resource for researchers, scientists, and drug development professionals, enabling more efficient and accurate structural elucidation.

The inherent nature of β -keto esters to exist as a dynamic equilibrium of keto and enol tautomers presents a fascinating and informative challenge in spectroscopic analysis. The position of this equilibrium, influenced by the electronic nature of the α -substituent, is vividly reflected in their Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra. Understanding

these nuances is not merely an academic exercise but a critical step in controlling reaction pathways and ensuring the desired chemical entity is synthesized.

This guide will systematically dissect the ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry (MS) data for a curated set of ethyl 3-oxobutanoates with varying α -substituents: hydrogen (unsubstituted), methyl (alkyl), chloro (halo, electron-withdrawing), phenyl (aryl), and cyano (strongly electron-withdrawing). By presenting this data in a comparative format, we aim to illuminate the structure-spectra correlations that govern this important class of molecules.

The Structural Landscape of Substituted Oxopropanoates

The foundational structure of the compounds discussed in this guide is based on the ethyl 3-oxobutanoate framework, with substitutions at the α -carbon (C2). The nature of the substituent at this position profoundly influences the electron density distribution within the molecule, thereby affecting its spectroscopic signature.

Caption: General molecular structure of the compared α -substituted ethyl oxopropanoates.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into Tautomerism and Electronic Effects

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules, and for β -keto esters, it provides a quantitative look into the keto-enol tautomeric equilibrium. The chemical shifts of the α -proton and the enolic proton are particularly diagnostic.

Comparative ^1H NMR Data

The following table summarizes the key ^1H NMR chemical shifts for our selected series of compounds. The data reflects the predominant tautomeric form observed in a non-polar solvent like CDCl_3 .

Compound	Substituent (R)	α -H (keto, δ ppm)	α -H (enol, δ ppm)	Enol-OH (δ ppm)	CH ₃ (keto, δ ppm)	OCH ₂ C H ₃ (δ ppm)	OCH ₂ C H ₃ (δ ppm)
Ethyl 3-oxobutanoate	-H	3.45 (s)	5.05 (s)	~12.0 (br s)	2.25 (s)	4.20 (q)	1.28 (t)
Ethyl 2-methyl-3-oxobutanoate	-CH ₃	3.50 (q)	-	-	2.20 (s)	4.18 (q)	1.25 (t)
Ethyl 2-chloro-3-oxobutanoate	-Cl	4.82 (s) [1]	-	-	2.39 (s) [1]	4.30 (q) [1]	1.33 (t) [1]
Ethyl 2-phenyl-3-oxobutanoate	-Ph	5.20 (s)	-	-	2.30 (s)	4.15 (q)	1.20 (t)
Ethyl 2-cyano-3-oxobutanoate	-CN	-	~5.5 (s, minor)	~13.6 (br s) [2]	2.45 (s)	4.35 (q)	1.35 (t)

Analysis of ¹H NMR Data:

- Keto-Enol Tautomerism:** Ethyl 3-oxobutanoate exists as a mixture of keto and enol forms, with the keto form being predominant in CDCl₃. The presence of the enolic proton at a significantly downfield shift (~12.0 ppm) is a hallmark of the intramolecular hydrogen bond in the enol tautomer.
- Effect of α -Substitution:** Introduction of an alkyl group, as in ethyl 2-methyl-3-oxobutanoate, sterically disfavors the planar enol form, leading to the predominance of the keto tautomer.

- **Electron-Withdrawing Groups:** The α -proton in ethyl 2-chloro-3-oxobutanoate is significantly shifted downfield to 4.82 ppm due to the strong inductive effect of the chlorine atom.^[1] Similarly, the phenyl group in ethyl 2-phenyl-3-oxobutanoate deshields the α -proton.
- **Strongly Activating Groups:** The cyano group in ethyl 2-cyano-3-oxobutanoate is strongly electron-withdrawing and significantly acidifies the α -proton, heavily favoring the enol form.^[2] This is evidenced by the prominent enolic OH peak and the near absence of a distinct α -proton signal for the keto form.^[2]

Comparative ^{13}C NMR Data

The ^{13}C NMR spectra provide complementary information, particularly regarding the carbonyl carbons.

Compound	Substituent (R)	C=O (keto, δ ppm)	C=O (ester, δ ppm)	C=O (enol, δ ppm)	C-O (enol, δ ppm)	α -C (keto, δ ppm)
Ethyl 3-oxobutanoate	-H	202.5	167.5	175.0	99.0	50.0
Ethyl 2-methyl-3-oxobutanoate	-CH ₃	205.0	170.0	-	-	55.0
Ethyl 2-chloro-3-oxobutanoate	-Cl	195.0	165.0	-	-	65.0
Ethyl 2-phenyl-3-oxobutanoate	-Ph	200.0	168.0	-	-	62.0
Ethyl 2-cyano-3-oxobutanoate	-CN	-	162.0	170.0	95.0	40.0

Analysis of ¹³C NMR Data:

- Carbonyl Shifts:** The ketonic carbonyl carbon resonates at a significantly downfield position (~200-205 ppm) compared to the ester carbonyl (~165-170 ppm). In the enol form, the corresponding carbons appear at different chemical shifts, reflecting the change in hybridization and electronic environment.
- α -Carbon Shift:** The chemical shift of the α -carbon is highly sensitive to the nature of the substituent. The electron-withdrawing chlorine atom in ethyl 2-chloro-3-oxobutanoate deshields the α -carbon, shifting it downfield to ~65.0 ppm. Conversely, the cyano group in the enol form of ethyl 2-cyano-3-oxobutanoate leads to an upfield shift of the α -carbon.

Infrared (IR) Spectroscopy: Probing Functional Groups and Conjugation

IR spectroscopy is a rapid and effective technique for identifying the key functional groups present in a molecule. For substituted oxopropanoates, the carbonyl stretching region is particularly informative.

Comparative IR Data

Compound	Substituent (R)	C=O (keto, cm^{-1})	C=O (ester, cm^{-1})	C=O (enol, cm^{-1})	C=C (enol, cm^{-1})	C≡N (cm^{-1})
Ethyl 3-oxobutanoate	-H	~1745 (s)	~1720 (s)	~1650 (m)	~1600 (m)	-
Ethyl 2-methyl-3-oxobutanoate	-CH ₃	~1740 (s)	~1715 (s)	-	-	-
Ethyl 2-chloro-3-oxobutanoate	-Cl	~1765 (s)	~1740 (s)	-	-	-
Ethyl 2-phenyl-3-oxobutanoate	-Ph	~1740 (s)	~1710 (s)	-	-	-
Ethyl 2-cyano-3-oxobutanoate	-CN	-	~1742 (s) [2]	~1667 (s) [2]	~1610 (m) [2]	~2227 (s) [2]

Analysis of IR Data:

- **Distinct Carbonyl Stretches:** In the keto tautomer, two distinct carbonyl stretching bands are typically observed: one for the ketone and one for the ester. The ketone C=O stretch generally appears at a higher frequency than the ester C=O stretch.
- **Effect of α -Substitution:** An electron-withdrawing substituent like chlorine increases the frequency of both carbonyl stretches due to the inductive effect, which strengthens the C=O bonds.
- **Enol Form:** In the enol tautomer, the intramolecular hydrogen bonding and conjugation lead to a decrease in the C=O stretching frequency and the appearance of a C=C stretching band. For ethyl 2-cyano-3-oxobutanoate, the IR spectrum clearly shows bands corresponding to the conjugated ester carbonyl, the C=C double bond, and the characteristic sharp stretch of the cyano group.^[2]

Mass Spectrometry (MS): Unraveling Fragmentation Pathways

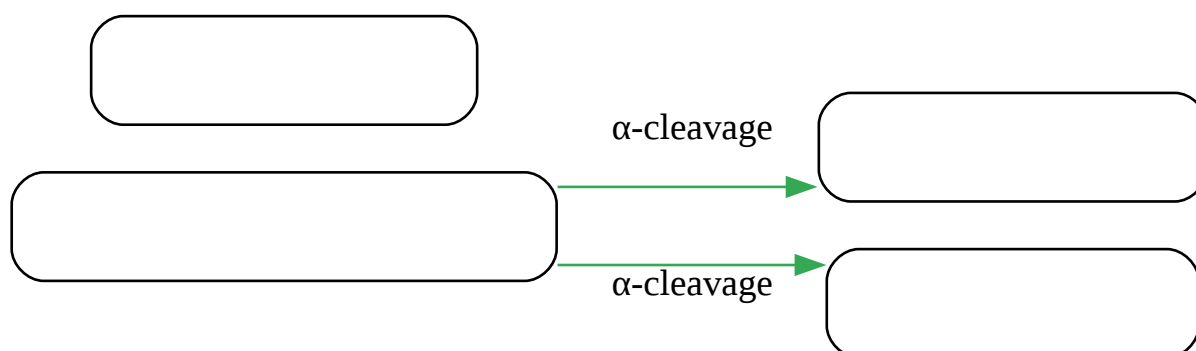
Mass spectrometry provides crucial information about the molecular weight and fragmentation patterns of a molecule, aiding in its identification and structural confirmation. Electron Ionization (EI) is a common technique used for this class of compounds.

Comparative Mass Spectrometry Data (Major Fragments, m/z)

Compound	Substituent (R)	Molecular Ion (M ⁺)	[M-OR'] ⁺	[M-R] ⁺	[CH ₃ CO] ⁺
Ethyl 3-oxobutanoate	-H	130	85	129	43 (base peak)
Ethyl 2-methyl-3-oxobutanoate	-CH ₃	144	99	129	43 (base peak)
Ethyl 2-chloro-3-oxobutanoate	-Cl	164/166	119/121	129	43 (base peak)
Ethyl 2-phenyl-3-oxobutanoate	-Ph	206	161	129	43 (base peak)
Ethyl 2-cyano-3-oxobutanoate	-CN	155	110	129	43 (base peak)

Analysis of Mass Spectrometry Data:

A predominant fragmentation pathway for these compounds is the α -cleavage, particularly the loss of the acetyl group to form the highly stable acetyl cation ([CH₃CO]⁺) at m/z 43, which is often the base peak in the spectrum. Another common fragmentation is the loss of the ethoxy radical ([•OCH₂CH₃]) from the ester group.



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Caption: A simplified representation of common fragmentation pathways in the mass spectrometry of α -substituted ethyl oxopropanoates.

Experimental Protocols: A Foundation for Reliable Data

The acquisition of high-quality spectroscopic data is contingent upon rigorous and well-defined experimental protocols. The following are step-by-step methodologies for the key techniques discussed.

Protocol 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire high-resolution ^1H and ^{13}C NMR spectra for structural elucidation and tautomeric analysis.

Methodology:

- Sample Preparation:
 - Accurately weigh 5-10 mg of the substituted oxopropanoate sample. Rationale: This amount provides a good signal-to-noise ratio without causing line broadening due to excessive concentration.
 - Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry NMR tube. Rationale: Deuterated solvents are used to avoid large solvent signals in the ^1H NMR spectrum. CDCl_3 is a good choice for its ability to dissolve a wide range of organic compounds and its relatively simple residual solvent peak.
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm). Rationale: TMS is chemically inert and provides a sharp, single peak that does not overlap with most sample signals.
- Instrument Setup:
 - Place the NMR tube in the spectrometer's probe.

- Lock the spectrometer on the deuterium signal of the solvent. Rationale: The lock signal corrects for any magnetic field drift during the experiment, ensuring high resolution.
- Shim the magnetic field to achieve homogeneity. Rationale: Shimming optimizes the magnetic field, resulting in sharp, symmetrical peaks.
- ^1H NMR Acquisition:
 - Acquire the spectrum using a standard pulse sequence (e.g., a 90° pulse).
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-15 ppm).
 - Use a sufficient number of scans (e.g., 8-16) to achieve an adequate signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence. Rationale: Proton decoupling simplifies the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-220 ppm).
 - Use a larger number of scans (e.g., 128 or more) due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID) to obtain the frequency-domain spectrum.
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift scale using the TMS signal at 0 ppm.
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Protocol 2: Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Neat Liquid):
 - Place a small drop of the liquid oxopropanoate sample between two salt plates (e.g., NaCl or KBr). Rationale: Salt plates are transparent to infrared radiation in the analytical region.
 - Gently press the plates together to form a thin film.
- Background Spectrum Acquisition:
 - Place the empty salt plates (or an empty sample holder) in the spectrometer.
 - Acquire a background spectrum. Rationale: This corrects for atmospheric CO₂ and H₂O, as well as any absorbance from the salt plates.
- Sample Spectrum Acquisition:
 - Place the sample-containing salt plates in the spectrometer.
 - Acquire the sample spectrum over the desired range (e.g., 4000-400 cm⁻¹).
 - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing:
 - The instrument software will automatically subtract the background spectrum from the sample spectrum to generate the final transmittance or absorbance spectrum.

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Methodology:

- Sample Preparation:
 - Prepare a dilute solution of the oxopropanoate sample (e.g., 100 ppm) in a volatile organic solvent (e.g., dichloromethane or ethyl acetate). Rationale: Dilution prevents overloading of the GC column and the mass spectrometer.
- GC-MS Instrument Setup:
 - Injector: Set the injector temperature to a value that ensures rapid volatilization of the sample without thermal decomposition (e.g., 250 °C).
 - GC Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Oven Temperature Program: Start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 250 °C) to separate the components of the sample based on their boiling points.
 - MS Interface: Set the transfer line temperature to prevent condensation of the analytes (e.g., 280 °C).
 - Ion Source: Use electron ionization (EI) at 70 eV. Rationale: 70 eV is the standard energy for EI, which provides reproducible fragmentation patterns.
 - Mass Analyzer: Scan a mass range that includes the expected molecular weight of the compound (e.g., m/z 40-300).
- Data Acquisition and Analysis:
 - Inject a small volume of the sample solution (e.g., 1 μ L) into the GC.
 - Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
 - Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure of the compound.

Conclusion

The spectroscopic analysis of substituted oxopropanoates is a powerful and multifaceted endeavor. As demonstrated, NMR, IR, and MS techniques each provide a unique and complementary piece of the structural puzzle. The influence of α -substituents on the keto-enol equilibrium and the resulting spectral shifts is a clear illustration of fundamental chemical principles at play. By understanding these correlations and employing robust experimental protocols, researchers can confidently characterize these vital synthetic intermediates, thereby accelerating the pace of discovery in drug development and chemical synthesis. This guide serves as a foundational reference, empowering scientists to interpret their spectroscopic data with greater accuracy and insight.

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